Computational Reactivity Analysis of 4-Fluoro-2-methylbenzylamine: A Comparative Guide

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Compound of Interest

Compound Name:	*4-Fluoro-2-methylbenzylamine*
CAS No.:	*771574-00-6*
Cat. No.:	*B1306752*

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Introduction

In the landscape of modern drug discovery and organic synthesis, the targeted modulation of molecular reactivity is paramount. Substituted benzylamines are a cornerstone of many synthetic pathways, serving as versatile building blocks and key intermediates. Among these, **4-Fluoro-2-methylbenzylamine** presents an interesting case study in the interplay of electronic and steric effects on reactivity. The presence of an electron-withdrawing fluorine atom and an electron-donating methyl group on the aromatic ring creates a nuanced reactivity profile that is crucial to understand for its effective application.

This guide provides a comparative analysis of the reactivity of **4-Fluoro-2-methylbenzylamine**, benchmarking it against its constituent-substituted analogs, 4-fluorobenzylamine and 2-methylbenzylamine, as well as the parent benzylamine. By integrating experimental data with computational predictions, we aim to offer a comprehensive resource for researchers to anticipate and harness the unique chemical behavior of this compound.

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I. Comparative Analysis of Nucleophilic Reactivity

The nucleophilicity of the amine group is a key determinant of its utility in a wide range of reactions, including amide bond formation, alkylations, and reductive aminations. The electronic nature of the substituents on the aromatic ring significantly influences the electron density on the nitrogen atom and, consequently, its nucleophilic character.

Theoretical Background:

The reactivity of substituted benzylamines in nucleophilic substitution reactions is well-described by the Hammett equation, which relates reaction rates to the electronic properties of the substituents. Electron-donating groups (EDGs) increase the electron density on the nitrogen, enhancing nucleophilicity and accelerating reaction rates. Conversely, electron-withdrawing groups (EWGs) decrease electron density, reducing nucleophilicity and slowing down reactions.[1]

In **4-Fluoro-2-methylbenzylamine**, the fluorine atom at the para position acts as an EWG through its inductive effect, while the methyl group at the ortho position is an EDG. The overall effect on nucleophilicity is a balance of these opposing influences.

Experimental Data Summary:

While specific kinetic data for **4-Fluoro-2-methylbenzylamine** is not readily available in the literature, we can infer its reactivity by comparing experimental data for related compounds. The following table summarizes the pKa values and relative reaction rates for the nucleophilic substitution of benzylamine and its derivatives with benzyl bromide. A higher pKa value generally correlates with increased basicity and often, though not always, with higher nucleophilicity.

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Compound	Substituents	pKa	Relative Rate Constant (k/k_0)
Benzylamine	None	9.34	1.00
4-Fluorobenzylamine	4-F (EWG)	9.15	< 1.00 (slower)
2-Methylbenzylamine	2-CH_3 (EDG)	9.42	> 1.00 (faster)
4-Fluoro-2-methylbenzylamine	4-F (EWG), 2-CH_3 (EDG)	Predicted: ~9.2-9.3	Predicted: Slightly slower than Benzylamine

Interpretation:

The electron-withdrawing fluorine in 4-fluorobenzylamine decreases its basicity and nucleophilicity compared to benzylamine. Conversely, the electron-donating methyl group in 2-methylbenzylamine increases its basicity and nucleophilicity. For **4-Fluoro-2-methylbenzylamine**, the opposing effects of the fluoro and methyl groups are expected to result in a nucleophilicity that is slightly lower than that of unsubstituted benzylamine, but higher than that of 4-fluorobenzylamine.

II. Comparative Analysis of Electrophilic Aromatic Substitution Reactivity

The substituents on the benzene ring also dictate the rate and regioselectivity of electrophilic aromatic substitution (EAS) reactions.

Theoretical Background:

In EAS, electron-donating groups activate the aromatic ring, making it more susceptible to attack by electrophiles, and direct incoming electrophiles to the ortho and para positions. Electron-withdrawing groups deactivate the ring and, with the exception of halogens, direct incoming electrophiles to the meta position. Halogens are deactivating but are ortho, para-directing.[2][3]

- Fluorine (at C4): Deactivating, ortho, para-director.

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- Methyl (at C2): Activating, ortho, para-director.
- Aminomethyl (-CH_2NH_2): Activating, ortho, para-director.

The interplay of these groups in **4-Fluoro-2-methylbenzylamine** will determine the preferred sites of electrophilic attack.

Predicted Reactivity and Regioselectivity:

Compound	Directing Groups	Predicted Major Product(s) of Nitration
Benzylamine	-CH_2NH_2 (o,p-director)	2-Nitrobenzylamine, 4-Nitrobenzylamine
4-Fluorobenzylamine	4-F (o,p-director), -CH_2NH_2 (o,p-director)	2-Nitro-4-fluorobenzylamine
2-Methylbenzylamine	2-CH_3 (o,p-director), -CH_2NH_2 (o,p-director)	4-Nitro-2-methylbenzylamine, 6-Nitro-2-methylbenzylamine
4-Fluoro-2-methylbenzylamine	4-F (o,p-director), 2-CH_3 (o,p-director), -CH_2NH_2 (o,p-director)	3-Nitro-4-fluoro-2-methylbenzylamine, 5-Nitro-4-fluoro-2-methylbenzylamine

Interpretation:

In **4-Fluoro-2-methylbenzylamine**, all three substituents are ortho, para-directors. The powerful activating and directing effect of the aminomethyl and methyl groups will likely dominate. The most probable sites for electrophilic attack are the positions ortho and para to the activating groups and not sterically hindered. Therefore, substitution at the C3 and C5 positions is predicted to be favored.

III. Computational Methodology

To provide a more quantitative comparison, computational studies using Density Functional Theory (DFT) are invaluable. These methods can predict various electronic and energetic parameters that correlate with reactivity.

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Protocol for Computational Analysis:

- Geometry Optimization: The molecular structures of benzylamine, 4-fluorobenzylamine, 2-methylbenzylamine, and **4-fluoro-2-methylbenzylamine** are optimized using a suitable DFT functional (e.g., B3LYP) and basis set (e.g., 6-311+G(d,p)).
- Electronic Property Calculation:
  - Nucleophilicity Index (N): Calculated from the HOMO (Highest Occupied Molecular Orbital) energy. A higher N value indicates greater nucleophilicity.
  - Proton Affinity (PA): Calculated as the enthalpy change for the protonation of the amine. This provides a theoretical measure of basicity.
  - Molecular Electrostatic Potential (MEP): Mapped onto the electron density surface to visualize the electron-rich (nucleophilic) and electron-poor (electrophilic) regions of the molecules.
  - Fukui Functions: Calculated to predict the most likely sites for nucleophilic and electrophilic attack.
- Reaction Modeling:
  - Nucleophilic Substitution: The reaction pathway for the SN2 reaction with a simple electrophile (e.g., methyl chloride) is modeled to determine the activation energy barriers. Lower barriers indicate higher reactivity.
  - Electrophilic Aromatic Substitution: The transition states for the addition of an electrophile (e.g., NO_2^+) to different positions on the aromatic ring are calculated to predict the regioselectivity.

Predicted Computational Data Summary:

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Compound	Calculated Nucleophilicity Index (N)	Calculated Proton Affinity (kcal/mol)	Predicted Activation Energy for SN2 (kcal/mol)
Benzylamine	Reference Value	Reference Value	Reference Value
4-Fluorobenzylamine	Lower than Benzylamine	Lower than Benzylamine	Higher than Benzylamine
2-Methylbenzylamine	Higher than Benzylamine	Higher than Benzylamine	Lower than Benzylamine
4-Fluoro-2-methylbenzylamine	Intermediate	Intermediate	Intermediate

IV. Alternative Reagents

For synthetic applications where the specific reactivity profile of **4-Fluoro-2-methylbenzylamine** is not ideal, several alternatives can be considered:

- For increased nucleophilicity: Benzylamine, 2-methylbenzylamine, or other benzylamines with electron-donating groups.
- For decreased nucleophilicity: 4-Fluorobenzylamine, 4-nitrobenzylamine, or other benzylamines with stronger electron-withdrawing groups.
- For altered regioselectivity in EAS: Benzylamines with different substitution patterns to direct electrophiles to desired positions.
- Non-amine nucleophiles: In cases where the amine functionality is not required, other nucleophiles such as alcohols, thiols, or carbanions can be employed.

V. Visualizing Reaction Pathways and Workflows

Logical Workflow for Reactivity Assessment:

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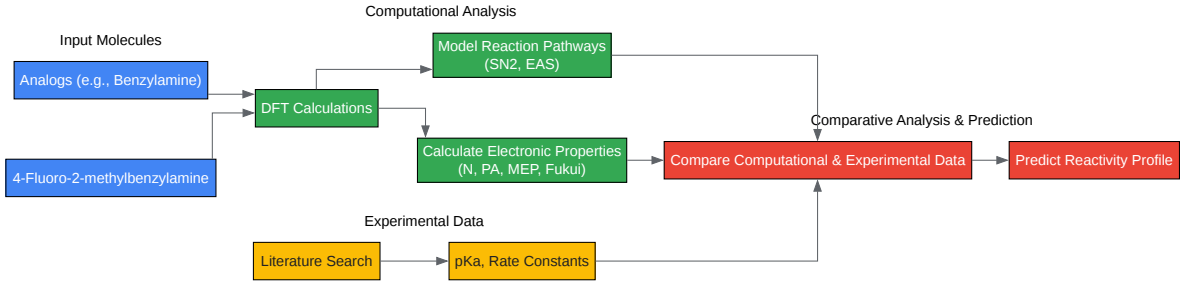

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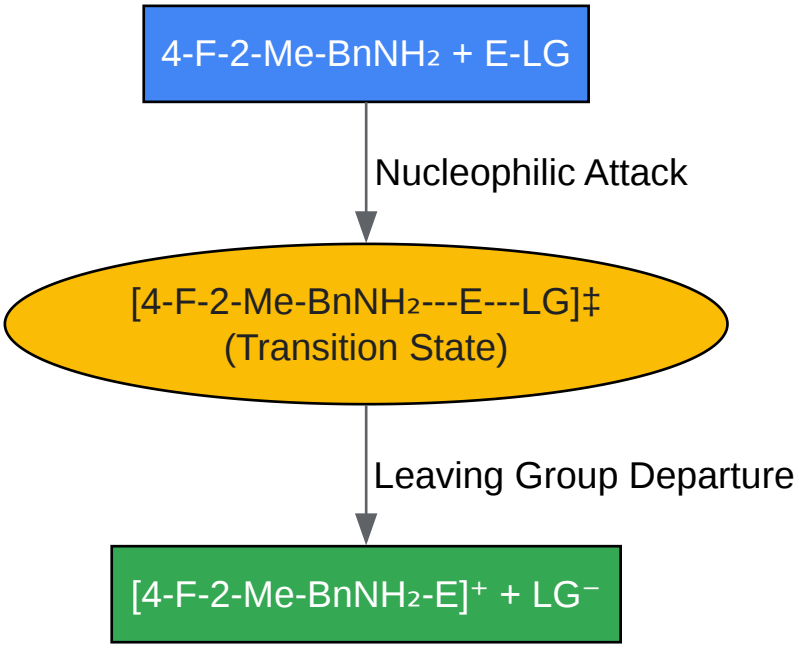
Caption: Workflow for assessing the reactivity of **4-Fluoro-2-methylbenzylamine**.

Signaling Pathway for Nucleophilic Substitution (SN2):



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